

4-Cyclopentylphenol chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Cyclopentylphenol

Cat. No.: B072727

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An In-Depth Technical Guide to 4-Cyclopentylphenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Cyclopentylphenol**, a significant chemical intermediate. The document details its chemical identity, physicochemical properties, and a representative synthetic protocol.

Chemical Structure and Identity

4-Cyclopentylphenol is an organic compound characterized by a phenol ring substituted with a cyclopentyl group at the para position.

IUPAC Name: **4-cyclopentylphenol**[\[1\]](#)

Chemical Structure Diagram:

Caption: Chemical structure of **4-Cyclopentylphenol**.

Physicochemical Properties

A summary of key quantitative data for **4-Cyclopentylphenol** is presented in the table below. This information is crucial for its application in research and development, particularly in areas

such as reaction chemistry and toxicology.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O	PubChem[1]
Molecular Weight	162.23 g/mol	PubChem[1]
Monoisotopic Mass	162.104465066 Da	PubChem[1]
XLogP3	3.7	PubChem[1]
CAS Number	1518-83-8	PubChem[1]

Experimental Protocols

The synthesis of **4-Cyclopentylphenol** is typically achieved through the Friedel-Crafts alkylation of phenol with a cyclopentylating agent, such as cyclopentene or cyclopentanol, in the presence of an acid catalyst. Below is a representative experimental protocol based on general procedures for phenol alkylation.

Synthesis of 4-Cyclopentylphenol via Friedel-Crafts Alkylation

This protocol outlines the alkylation of phenol with cyclopentanol.

Materials:

- Phenol
- Cyclopentanol
- Strong acid cation exchange resin (e.g., KU-2) or another suitable acid catalyst
- Solvent (e.g., a non-polar organic solvent like heptane or decane)
- Sodium hydroxide solution
- Dichloromethane or diethyl ether

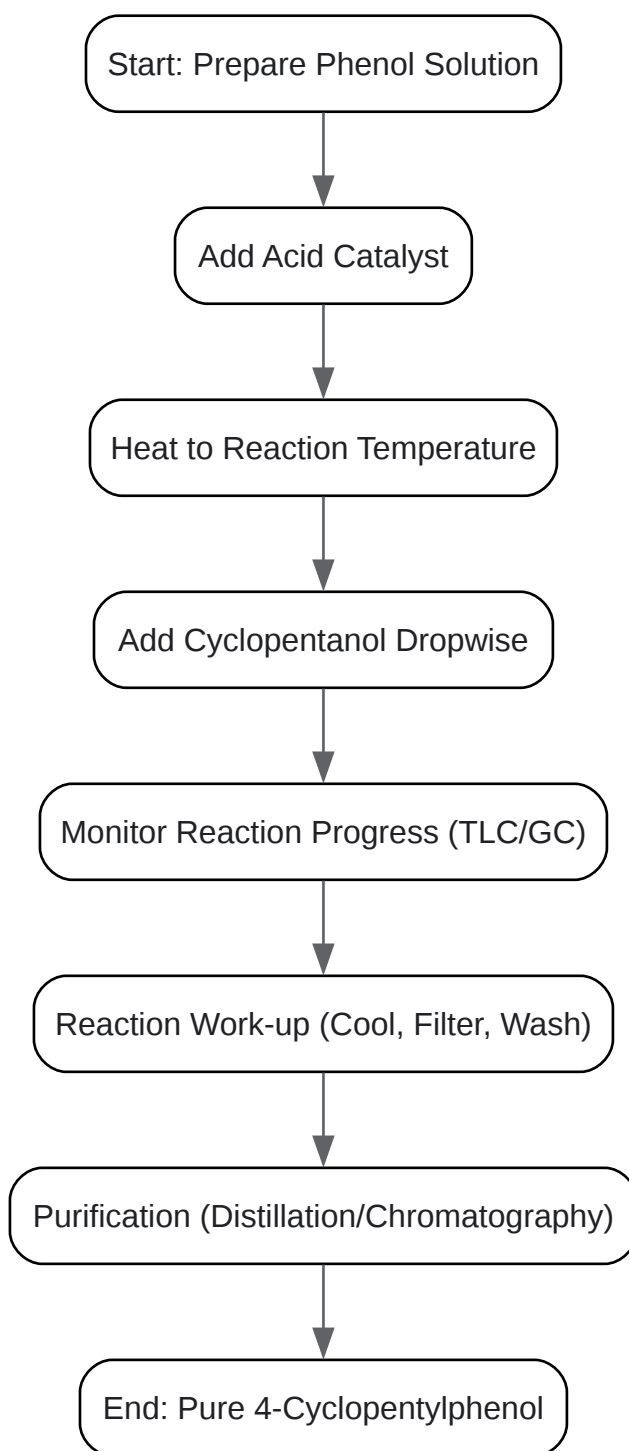
- Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Heating and stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, condenser, and a dropping funnel, a solution of phenol in the chosen solvent is prepared.
- **Catalyst Addition:** The acid catalyst (e.g., cation exchange resin) is added to the flask. The amount of catalyst will depend on the specific type used and the scale of the reaction.
- **Addition of Alkylating Agent:** The mixture is heated to the desired reaction temperature (this may range from 100-180°C depending on the catalyst and solvent). Cyclopentanol is then added dropwise from the dropping funnel over a period of time.
- **Reaction Monitoring:** The reaction is stirred at the elevated temperature for several hours. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to determine the consumption of the starting materials and the formation of the product.
- **Work-up:**
 - After the reaction is complete, the mixture is cooled to room temperature.
 - If a solid catalyst like an ion-exchange resin is used, it is removed by filtration.
 - The organic solution is then washed with a dilute sodium hydroxide solution to remove any unreacted phenol.
 - The organic layer is subsequently washed with water and then brine.

- The separated organic layer is dried over anhydrous magnesium sulfate.
- Purification:
 - The drying agent is removed by filtration.
 - The solvent is removed from the filtrate using a rotary evaporator to yield the crude product.
 - The crude **4-Cyclopentylphenol** can be purified by vacuum distillation or column chromatography on silica gel to obtain the final product of high purity.

Logical Workflow for Synthesis:



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Caption: General workflow for the synthesis of **4-Cyclopentylphenol**.

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References

- 1. CN100503538C - Method for preparing and refining cyclopentanol - Google Patents [patents.google.com]
- To cite this document: BenchChem. [4-Cyclopentylphenol chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072727#4-cyclopentylphenol-chemical-structure-and-iupac-name]

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